

Application Notes & Protocols: Preparation of O/129 Stock Solutions for Research

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Compound of Interest

Compound Name: Antibacterial agent 129

Cat. No.: B12395424

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The vibriostatic agent O/129, chemically known as 2,4-diamino-6,7-diisopropylpteridine, is a crucial compound in microbiology for the selective inhibition and differentiation of *Vibrio* species from other Gram-negative bacteria, particularly *Aeromonas*. Its primary mechanism of action is understood to be the inhibition of folic acid synthesis, acting as an antifolate agent. Accurate and consistent preparation of O/129 stock solutions is paramount for reliable and reproducible experimental results in research settings. These application notes provide a detailed, step-by-step guide for the preparation of O/129 stock solutions, ensuring their proper handling, storage, and use in various research applications.

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of O/129 stock solutions, primarily for the impregnation of paper discs used in antimicrobial susceptibility testing. The phosphate salt of O/129 is recommended due to its enhanced solubility in aqueous solutions^[1].

Parameter	Value	Reference
Chemical Name	2,4-diamino-6,7-diisopropylpteridine phosphate salt	[2]
Molecular Formula	$C_{12}H_{18}N_6 \cdot H_3PO_4$	[2]
Molecular Weight	344.31 g/mol	[2]
Recommended Solvent	Sterile Distilled Water	[1]
High Concentration Stock (for 150 µg disks)	20.8 mg/mL	[1]
Low Concentration Stock (for 10 µg disks)	1.4 mg/mL	[1]
Storage of Disks	Desiccated, protected from light, refrigerated	[1]

Experimental Protocols

Materials

- 2,4-diamino-6,7-diisopropylpteridine phosphate (O/129 phosphate) powder
- Sterile, purified water (e.g., distilled or deionized)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile serological pipettes or micropipettes with sterile tips
- Vortex mixer
- Sterile filtration unit (0.22 µm pore size)
- Sterile, light-protected storage vials (e.g., amber microcentrifuge tubes)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of High Concentration (20.8 mg/mL) O/129 Stock Solution

This protocol is designed for preparing a stock solution suitable for making 150 µg O/129 disks.

- Preparation: In a sterile environment (e.g., a biological safety cabinet), weigh out 20.8 mg of O/129 phosphate powder using a calibrated analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add 1 mL of sterile, purified water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The phosphate salt of O/129 is more soluble in water, which should facilitate this process^[1].
- Sterilization: To ensure the sterility of the stock solution, filter it through a 0.22 µm sterile syringe filter into a sterile, light-protected container.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for long-term storage.

Protocol 2: Preparation of Low Concentration (1.4 mg/mL) O/129 Stock Solution

This protocol is for preparing a stock solution for 10 µg O/129 disks. This can be achieved by diluting the high-concentration stock or by direct preparation.

Method A: Dilution from High-Concentration Stock

- Calculation: To prepare a 1.4 mg/mL solution from a 20.8 mg/mL stock, a 1:14.86 dilution is required. For ease of measurement, a 1:15 dilution can be made, which will yield a final concentration of approximately 1.39 mg/mL.

- **Dilution:** In a sterile tube, add 1 part of the 20.8 mg/mL O/129 stock solution to 14 parts of sterile, purified water. For example, add 100 μ L of the stock solution to 1.4 mL of sterile water.
- **Mixing:** Vortex the solution gently to ensure homogeneity.
- **Storage:** Store the diluted solution in sterile, amber microcentrifuge tubes at -20°C.

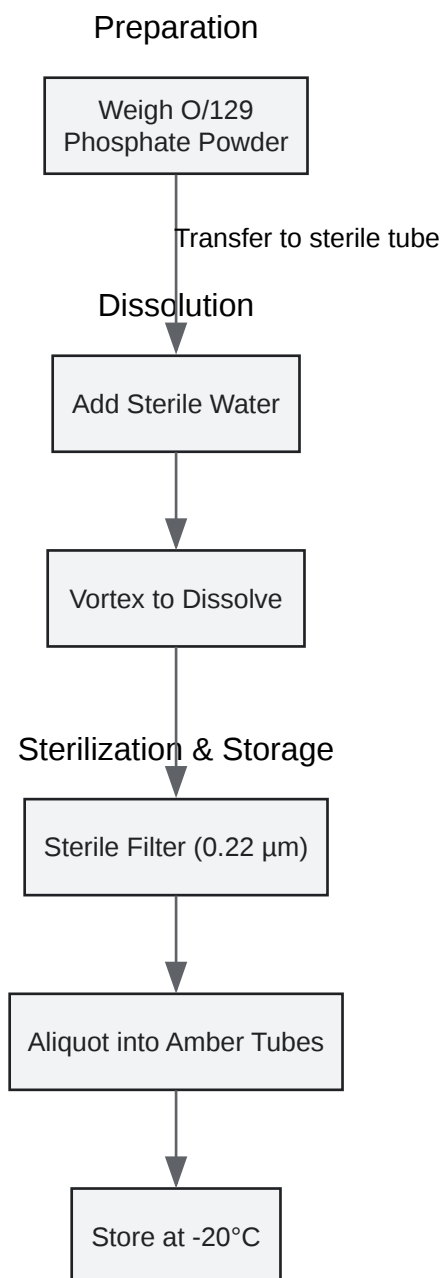
Method B: Direct Preparation

- **Preparation:** Weigh out 1.4 mg of O/129 phosphate powder in a sterile environment.
- **Dissolution:** Transfer the powder to a sterile conical tube and add 1 mL of sterile, purified water.
- **Mixing:** Vortex until the powder is fully dissolved.
- **Sterilization:** Sterilize the solution by filtering it through a 0.22 μ m sterile filter.
- **Aliquoting and Storage:** Aliquot and store in labeled, amber tubes at -20°C.

Visualizations

Experimental Workflow

The following diagram illustrates the step-by-step workflow for the preparation of O/129 stock solutions.

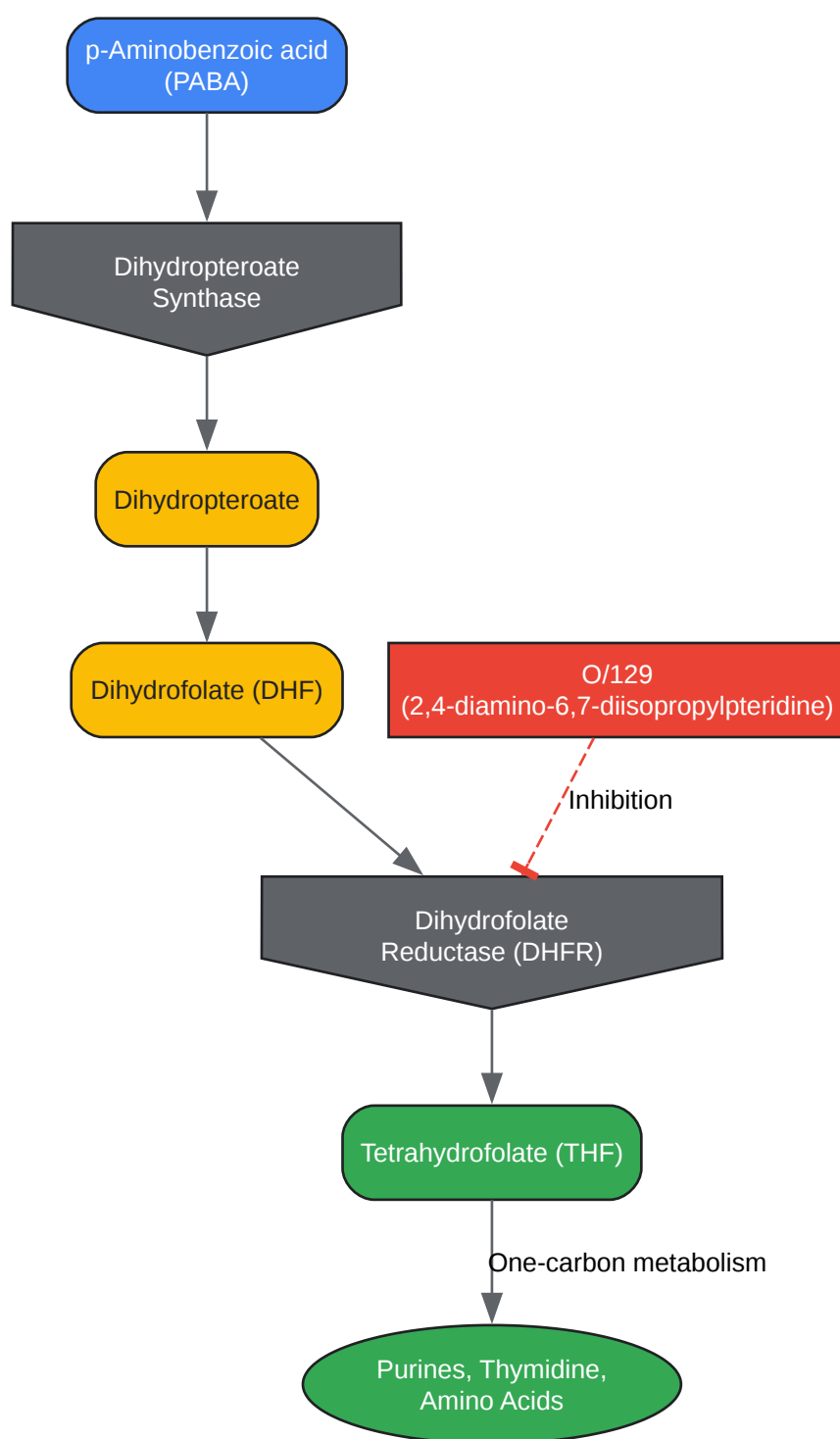


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Workflow for O/129 Stock Solution Preparation.

Proposed Signaling Pathway of O/129 Action

O/129 is an antifolate agent. This diagram depicts a simplified, generalized pathway of bacterial folic acid synthesis and the proposed point of inhibition by O/129, which is analogous to other pteridine-based inhibitors like trimethoprim.



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Proposed Inhibition of Folic Acid Synthesis by O/129.

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References

- 1. BAM R51: O/129 Disks (2,4-Diamino-6,7-diisopropyl pteridine) | FDA [fda.gov]
- 2. 2,4-二氨基-6,7-二异丙基蝶啶 磷酸盐 ≥98% | Sigma-Aldrich [sigmaaldrich.cn]
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